

1H NMR Analysis of 1-Cyclopropylethylamine Hydrochloride: A Comparative Technical Guide

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Compound of Interest

Compound Name: 1-Cyclopropylethylamine
hydrochloride

CAS No.: 42390-64-7

Cat. No.: B1591356

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Executive Summary

1-Cyclopropylethylamine hydrochloride (CAS: 58142-99-7 / Free base CAS: 20335-61-9) is a critical chiral building block in drug discovery, notably used in the synthesis of antivirals and kinase inhibitors.^{[1][2][3][4][5][6]} Its structural rigidity—conferred by the cyclopropyl ring—imparts unique pharmacokinetic properties compared to flexible alkyl amines like isopropylamine.

For the analytical chemist, this compound presents a distinct NMR signature. The magnetic anisotropy of the cyclopropane ring, combined with the deshielding effect of the ammonium salt, creates a spectrum that can be deceptive if not properly analyzed. This guide provides a rigorous, comparative analysis of the hydrochloride salt against its free base and structural analogs, equipping you with the data to validate purity and identity with confidence.

Part 1: Structural Analysis & Theoretical Prediction

Before interpreting the spectrum, we must deconstruct the magnetic environment of the molecule.

The Molecule

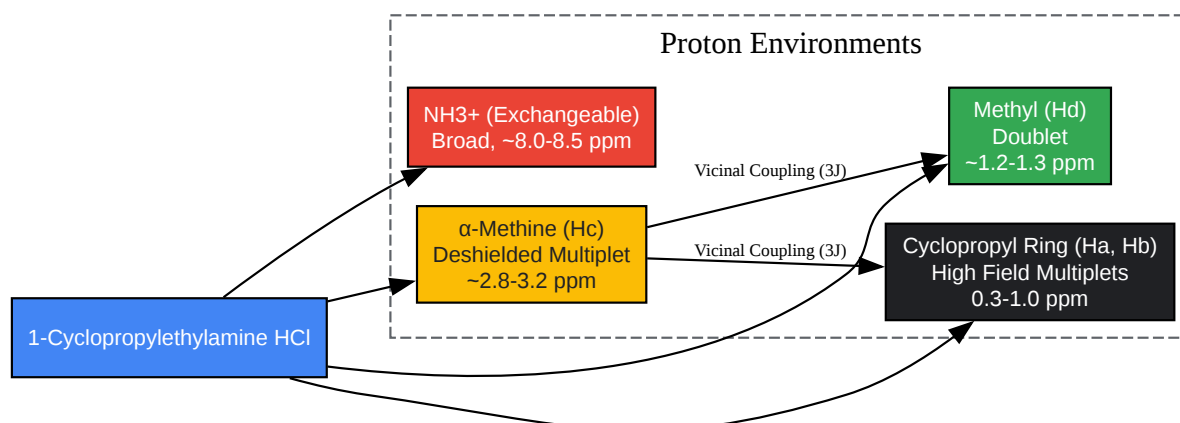
Structure: **1-Cyclopropylethylamine Hydrochloride** Formula:

Key Features:[1][2][4][6][7]

- Cyclopropyl Ring: High-field protons (0.2–0.9 ppm) with complex geminal/vicinal coupling ().
- Chiral Center (-Methine): The methine proton () couples to the methyl group () and the cyclopropyl methine (), resulting in a higher-order multiplet.
- Ammonium Head (): In the salt form, these protons are deshielded and exchangeable.

Diagram: Proton Assignment Logic

The following diagram illustrates the proton environments and their expected connectivity.



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Figure 1: Proton connectivity and predicted chemical shift environments for 1-Cyclopropylethylamine HCl.

Part 2: Experimental Protocol

To ensure reproducibility, follow this standardized protocol. The choice of solvent is critical: DMSO-d6 is preferred over

or

for salt characterization because it slows proton exchange, allowing the distinct observation of the ammonium (

) triplet.

Step-by-Step Preparation

- Solvent Selection: Use DMSO-d6 (99.9% D) with 0.03% TMS (Tetramethylsilane) as an internal standard.
 - Why:

will cause the

protons to exchange immediately (

), erasing the integration signal essential for salt stoichiometry confirmation.
- Sample Concentration: Weigh 10–15 mg of the hydrochloride salt.
- Dissolution: Dissolve in 0.6 mL of DMSO-d6. Ensure the solution is clear; turbidity indicates free base insolubility or inorganic impurities (e.g.,

)

.
- Acquisition Parameters:
 - Pulse Angle:

(ensures accurate integration).

- Relaxation Delay (D1):

seconds (critical for accurate integration of the slowly relaxing methyl protons).

- Scans: 16–32 scans are sufficient for this concentration.

Part 3: Comparative Analysis & Data Interpretation

This section compares the target product against its Free Base form and a structural analog (Isopropylamine HCl) to highlight diagnostic differences.

Table 1: Comparative Chemical Shift Data (, ppm) in DMSO-d6

Proton Assignment	1-Cyclopropylethylamine HCl (Target)	1-Cyclopropylethylamine (Free Base)	Isopropylamine HCl (Analog)
/	8.20 - 8.50 (br s, 3H)	1.2 - 1.8 (br s, 2H)*	8.10 - 8.30 (br s, 3H)
-Methine ()	2.80 - 3.10 (m, 1H)	2.10 - 2.30 (m, 1H)	3.20 - 3.40 (septet, 1H)
Methyl ()	1.28 (d, 3H,)	1.05 (d, 3H)	1.18 (d, 6H)
Cyclopropyl ()	0.90 - 1.10 (m, 1H)	0.60 - 0.80 (m, 1H)	Absent
Cyclopropyl ()	0.30 - 0.60 (m, 4H)	0.10 - 0.40 (m, 4H)	Absent

*Note: Free base amine protons are concentration/temperature dependent and may appear broad or exchange with water peaks.

Detailed Analysis of Key Signals[8]

1. The "Salt Shift" (Differentiation from Free Base)

The most immediate diagnostic for the hydrochloride salt is the downfield shift of the -methine proton.

- Free Base: The nitrogen lone pair shields the -proton (ppm).
- HCl Salt: Protonation of the nitrogen removes this shielding and introduces a positive charge, shifting the -proton downfield to ppm.
- Validation: Integration of the broad peak at ~8.3 ppm must correspond to 3 protons (). If the integral is < 3 or the peak is absent (in DMSO), the sample may be partially degraded to the free base or wet.

2. The Cyclopropyl Anisotropy (Differentiation from Isopropyl)

Researchers often confuse isopropyl and cyclopropyl derivatives due to similar alkyl patterns.

- Isopropylamine: Shows a clean septet for the methine proton and a doublet for two equivalent methyl groups (6H).
- 1-Cyclopropylethylamine: Shows a quartet of doublets (often appearing as a complex multiplet) for the methine. Crucially, the cyclopropyl ring protons appear at very high field (0.3–0.6 ppm), a region typically empty in isopropyl derivatives.

3. The "Deceptive" Methine Multiplet

In the HCl salt, the

-methine proton couples to:

- The methyl group (

Hz).

- The cyclopropyl methine proton (

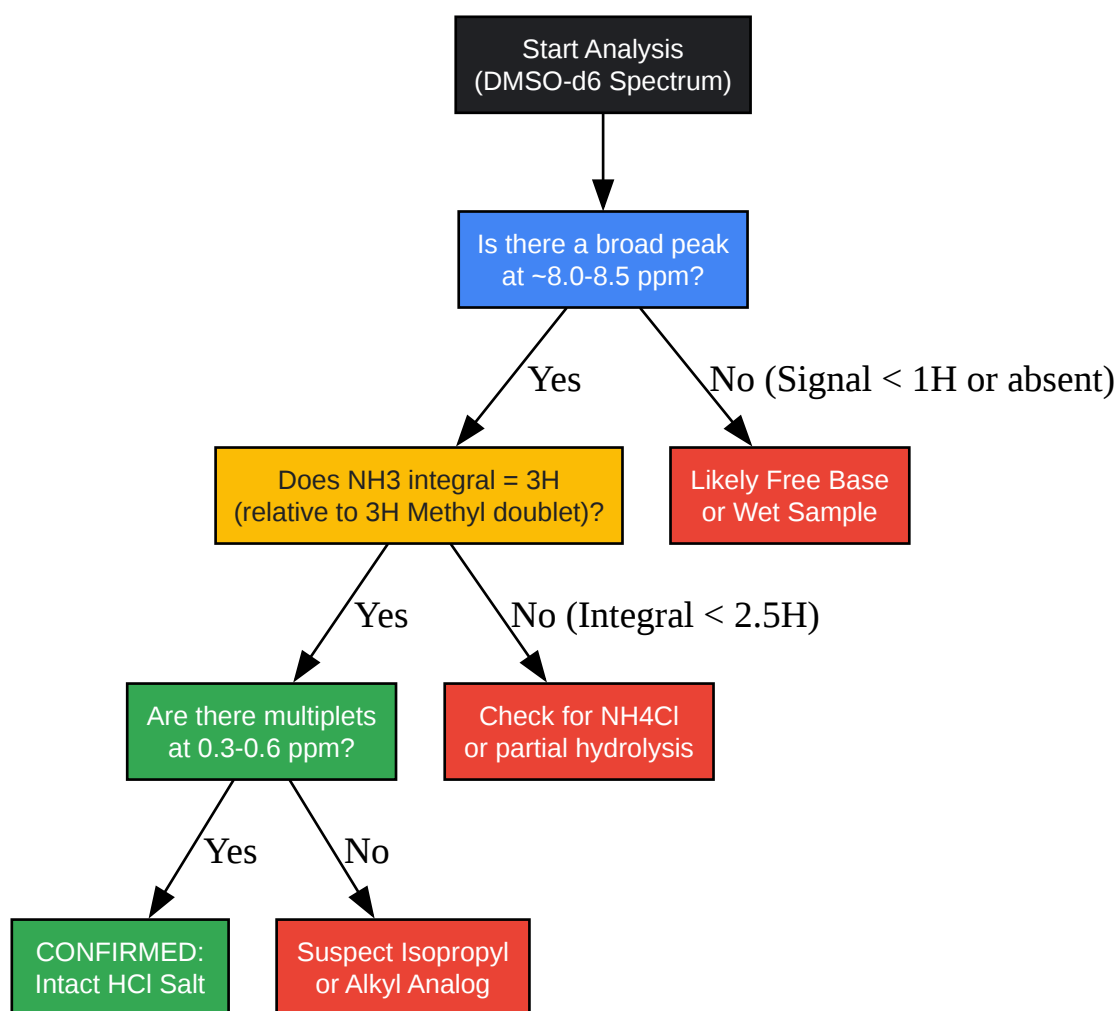
–8 Hz).

- Potentially the

protons (if exchange is slow enough). Result: This creates a complex multiplet that can be mistaken for an impurity. Do not integrate this as a simple quartet.

Part 4: Decision Logic for Purity Confirmation

Use the following logic flow to interpret your spectrum and troubleshoot common issues.



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Figure 2: Logical workflow for spectral validation.

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